

Comprehensive Technical Guide: N,N'-Dimethylpentane-1,5-diamine Hydrochloride

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Compound of Interest

Compound Name: *N,N'*-dimethylpentane-1,5-diamine

CAS No.: 56992-95-1

Cat. No.: B3272602

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Executive Summary

N,N'-dimethylpentane-1,5-diamine (also known as N1,N5-dimethyl-1,5-pentanediamine or N,N'-dimethylcadaverine) is a symmetric, secondary aliphatic diamine. While the free base (CAS: 56992-95-1) is highly reactive and utilized in various synthetic pathways, it is prone to oxidation and is difficult to handle due to its hygroscopic, liquid nature [1]. Converting this compound into its dihydrochloride salt (CAS: 90001-90-4) provides a highly stable, water-soluble crystalline solid [2]. This technical whitepaper details the physicochemical properties, self-validating synthesis protocols, and advanced applications of the hydrochloride salt in pharmaceutical development and polymer science.

Physicochemical Properties

The conversion of the free base to the dihydrochloride salt fundamentally alters the compound's physical state and handling profile. The table below summarizes the critical quantitative data for both forms to guide experimental design.

Property	Free Base	Dihydrochloride Salt
CAS Number	56992-95-1	90001-90-4
Molecular Formula	C ₇ H ₁₈ N ₂	C ₇ H ₁₈ N ₂ · 2HCl (C ₇ H ₂₀ Cl ₂ N ₂)
Molecular Weight	130.23 g/mol	203.15 g/mol
Physical State (at STP)	Colorless to light yellow liquid	White to off-white crystalline solid
Computed LogP	~0.4	< -2.0 (Highly hydrophilic)
Water Solubility	Miscible	Highly Soluble (>500 mg/mL)
Stability	Prone to atmospheric oxidation	Stable under ambient conditions

Data synthesized from PubChem and AiFCHEM substance databases [1][2].

Synthesis and Purification Workflow

The synthesis of **N,N'-dimethylpentane-1,5-diamine** dihydrochloride relies on the reductive amination of glutaraldehyde.

Causality in Experimental Design: Glutaraldehyde is highly reactive and prone to self-polymerization. By introducing a significant stoichiometric excess of methylamine, the equilibrium is driven toward the bis-imine intermediate, suppressing oligomerization. The subsequent addition of anhydrous hydrogen chloride (HCl) serves a dual purpose: it protonates the secondary amines to prevent nucleophilic degradation and forces the product to precipitate out of the organic solvent, leaving unreacted byproducts in solution. This precipitation acts as an intrinsic purification mechanism.



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Workflow for the synthesis of **N,N'-dimethylpentane-1,5-diamine** dihydrochloride.

Step-by-Step Synthesis Protocol

- **Imine Formation:** Dissolve glutaraldehyde (1.0 eq) in anhydrous methanol. Slowly add a solution of methylamine (4.0 eq) in methanol at 0°C under an argon atmosphere. Stir for 2 hours.
- **Reduction:** Add 10% Pd/C catalyst (0.05 eq) to the reaction mixture. Purge the vessel with hydrogen gas (H₂) and stir vigorously at room temperature for 12 hours until hydrogen uptake ceases.
- **Filtration & Concentration:** Filter the mixture through a Celite pad to remove the palladium catalyst. Concentrate the filtrate under reduced pressure to yield the crude free base.
- **Salt Formation:** Dissolve the crude free base in anhydrous diethyl ether. Slowly bubble anhydrous HCl gas (or add a standardized HCl/dioxane solution) at 0°C until precipitation is complete.
- **Isolation:** Filter the resulting white precipitate, wash with cold diethyl ether, and dry under high vacuum to afford the pure dihydrochloride salt.

Analytical Characterization: A Self-Validating System

To ensure the trustworthiness of the synthesized batch, we employ a self-validating analytical loop. This system uses orthogonal methods—titration and Nuclear Magnetic Resonance (NMR)—to cross-verify the structural integrity and stoichiometric ratio of the salt.

Causality in Experimental Design: Relying solely on NMR can confirm the organic structure but may mask the exact protonation state or the presence of excess trapped HCl. Conversely, titration confirms the chloride content but cannot verify the carbon backbone. By combining them, any deviation from the theoretical 2:1 (Chloride:Diamine) ratio immediately flags an error in the salt formation process.

Step-by-Step Validation Protocol

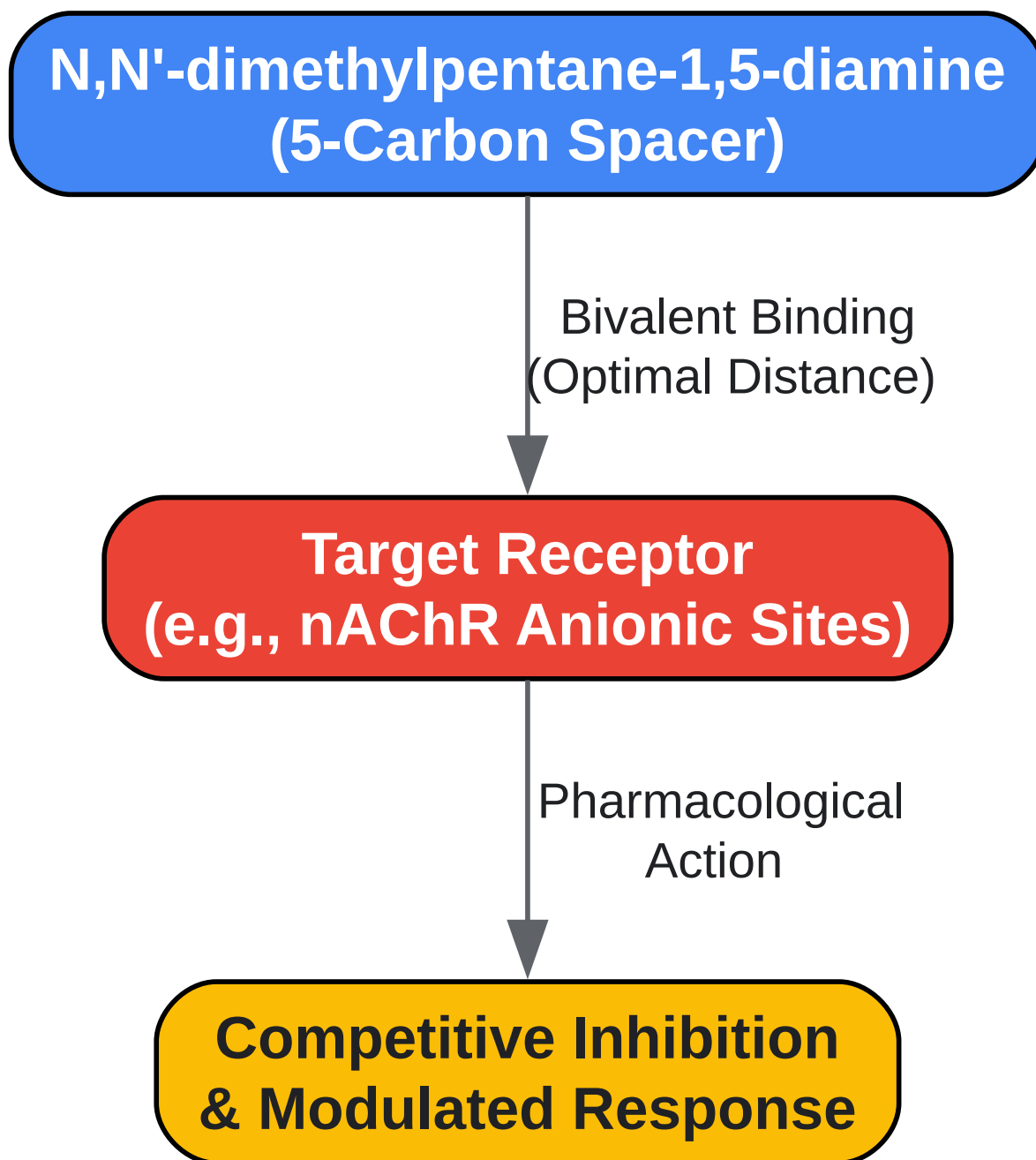
- Chloride Quantification (Mohr's Method):
 - Dissolve 100.0 mg of the synthesized salt in 50 mL of deionized water.
 - Add 1 mL of 5% potassium chromate (K_2CrO_4) indicator.
 - Titrate with standardized 0.1 M silver nitrate ($AgNO_3$) until a faint reddish-brown precipitate (Ag_2CrO_4) persists.
 - Validation Check: The calculated chloride mass fraction must be $\sim 34.9\%$.
- Structural Verification (1H -NMR):
 - Dissolve 15 mg of the salt in D_2O .
 - Acquire a standard 1D 1H -NMR spectrum.
 - Validation Check: Observe a singlet at ~ 2.6 ppm (6H, N- CH_3) and multiplets corresponding to the pentane chain (10H). The integration ratio of the methyl protons to the total methylene protons must be exactly 6:10.

Applications in Drug Development & Polymer Science

The **N,N'-dimethylpentane-1,5-diamine** framework is highly valued for its precise 5-carbon spacer length and the presence of secondary amines.

Pharmaceutical Intermediates

In medicinal chemistry, this compound is utilized to synthesize bis-quaternary ammonium compounds. The 5-carbon chain provides the optimal spatial distance ($\sim 7-8$ Å) required to bridge anionic sites on specific receptors, such as nicotinic acetylcholine receptors (nAChRs). The methyl groups on the nitrogen atoms allow for controlled, selective alkylation to form quaternary salts without the severe steric hindrance seen in bulkier derivatives [3].



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Mechanistic pathway of pentane-1,5-diamine derivatives in receptor binding.

Advanced Polymer Science

In polymer chemistry, the free base generated in situ from the hydrochloride salt acts as a specialized chain extender for polyurethanes and polyamides. Unlike unsubstituted cadaverine, the N-methyl groups disrupt intermolecular hydrogen bonding between polymer chains. This causality results in polymers with lower melting temperatures, enhanced flexibility, and greater solubility in organic solvents, which is critical for formulating advanced coatings and drug-eluting matrices.

Safety, Handling, and Storage

While the dihydrochloride salt is significantly safer to handle than the corrosive free base, strict laboratory protocols must be maintained:

- **Hazards:** The compound is an irritant. It may cause skin irritation (H315) and serious eye damage (H318) [4].
- **Handling:** Always handle in a well-ventilated fume hood using nitrile gloves and safety goggles.
- **Storage:** The salt is hygroscopic. It must be stored in a tightly sealed container under an inert atmosphere (Argon or Nitrogen), protected from light, and kept at room temperature (15-25°C) to prevent moisture-induced degradation[1].

References

- PubChem. "N1,N5-Dimethyl-1,5-pentanediamine | C7H18N2 | CID 407156". National Center for Biotechnology Information. URL:[[Link](#)]
- ChemBK. "N,N-dimethylpentane-1,5-diamine - Introduction and Applications". ChemBK Chemical Database. URL:[[Link](#)]
- PubChem. "5-(Dimethylamino)amylamine | C7H18N2 | CID 3465925 - Hazards Identification". National Center for Biotechnology Information. URL:[[Link](#)]
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